

# TPCET vs. Thermoplastic Polyurethane (TPU): A Comparative Analysis for Scientific Applications

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## Compound of Interest

Compound Name: *Tpcet*

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In the realm of high-performance polymers, both Thermoplastic Copolyester Elastomers (**TPCET**) and Thermoplastic Polyurethanes (TPU) are prominent materials of choice for researchers and drug development professionals, owing to their unique combination of elasticity, strength, and biocompatibility. This guide provides an objective, data-driven comparison of their performance characteristics to aid in material selection for demanding scientific applications.

## Executive Summary

**TPCETs** are renowned for their excellent heat resistance, chemical stability, and durability, making them suitable for applications requiring resilience in harsh environments. TPUs, on the other hand, are distinguished by their superior abrasion resistance, high elasticity, and excellent performance at low temperatures. The selection between these two materials is contingent on the specific performance requirements of the application, such as the operational temperature range, chemical exposure, and mechanical stresses involved.

## Quantitative Performance Data

The following table summarizes the key performance indicators for representative grades of **TPCET** and TPU, providing a direct comparison of their mechanical and thermal properties.

Property	TPCET (Arnitel® EL630)	TPCET (Hytrel® 6356)	TPU (Elastollan ® 1185 A)	TPU (Estane® 58887)	Test Method
Mechanical					
Shore D Hardness	63	63[1]	~37 (converted from 89A)[2]	87A (Shore A)	ISO 868 / ASTM D2240
Tensile Modulus	300 MPa[3]	280 MPa[4]	-	-	ISO 527-1/-2
Stress at Break	-	46 MPa[4]	35 MPa	45.0 MPa[5]	ISO 527-1/-2 / DIN 53504
Strain at Break	>300%[3]	490%[4]	600%[2]	610%[5]	ISO 527-1/-2 / DIN 53504
Flexural Modulus	330 MPa[3]	296 MPa[4]	-	-	ISO 178
Thermal					
Melting Temperature	212 °C[3]	-	-	-	ISO 11357- 1/-3
Glass Transition Temp.	-60 °C[3]	-	-	-	ISO 11357- 1/-2
Deflection Temp. (0.45 MPa)	115 °C[3]	-	-	-	ISO 75-1/-2
Vicat Softening Point	125 °C[3]	-	-	79.0 °C[5]	ISO 306

Note: The data presented is based on publicly available datasheets for specific commercial grades and should be considered representative. Actual properties may vary depending on the specific grade, processing conditions, and end-use application.

## Experimental Protocols

The quantitative data presented in this guide is determined through standardized testing methodologies to ensure accuracy and comparability. The following are detailed overviews of the key experimental protocols employed.

## Mechanical Properties

**Tensile Properties (ASTM D638 / ISO 527, ASTM D412):** This test determines the force required to pull a specimen to its breaking point, providing critical information about its strength and ductility.

- **Specimen Preparation:** Dumbbell-shaped specimens are prepared by injection molding or machining from a sheet of the material.
- **Procedure:** The specimen is mounted in the grips of a universal testing machine. A tensile load is applied at a constant rate of crosshead movement until the specimen fractures. During this process, the applied load and the elongation of the specimen are continuously monitored.
- **Key Data Obtained:**
  - **Tensile Strength at Break:** The maximum stress the material can withstand before fracturing.[\[3\]](#)
  - **Elongation at Break:** The percentage increase in length that the material undergoes before fracturing.[\[3\]](#)
  - **Tensile Modulus:** A measure of the material's stiffness.[\[3\]](#)

**Hardness (ASTM D2240 / ISO 868):** This test measures the resistance of a material to indentation.

- **Procedure:** A specified indenter is forced into the material under a specific load. The depth of indentation is measured and converted to a Shore hardness value. The Shore A scale is used for softer elastomers, while the Shore D scale is for harder plastics.[\[6\]](#)

- Key Data Obtained: A numerical value on the Shore A or Shore D scale, indicating the material's hardness.

Flexural Properties (ISO 178): This test measures the bending strength and stiffness of a material.

- Procedure: A rectangular specimen is supported at both ends and a load is applied to the center. The load and deflection are measured until the specimen fails or reaches a specified strain.
- Key Data Obtained:
  - Flexural Strength: The maximum stress the material can withstand in bending before yielding.
  - Flexural Modulus: A measure of the material's stiffness in bending.[\[7\]](#)

## Thermal Properties

Deflection Temperature Under Load (HDT) (ASTM D648 / ISO 75): This test determines the temperature at which a material begins to deform under a specific load.

- Procedure: A rectangular test bar is subjected to a constant flexural stress (either 0.45 MPa or 1.80 MPa) while the temperature is increased at a uniform rate.[\[8\]](#)[\[9\]](#) The temperature at which the bar deflects by a specified amount is recorded as the heat deflection temperature.[\[8\]](#)[\[9\]](#)
- Key Data Obtained: The temperature at which the material exhibits a specified amount of deflection.

Differential Scanning Calorimetry (DSC) (ISO 11357): This technique is used to determine thermal transitions of a polymer.

- Procedure: A small sample of the material is heated or cooled at a controlled rate in a furnace. The difference in heat flow between the sample and a reference is measured as a function of temperature.[\[10\]](#)
- Key Data Obtained:

- Glass Transition Temperature ( $T_g$ ): The temperature at which the amorphous regions of the polymer transition from a rigid to a more flexible state.[10]
- Melting Temperature ( $T_m$ ): The temperature at which the crystalline regions of the polymer melt.[10]

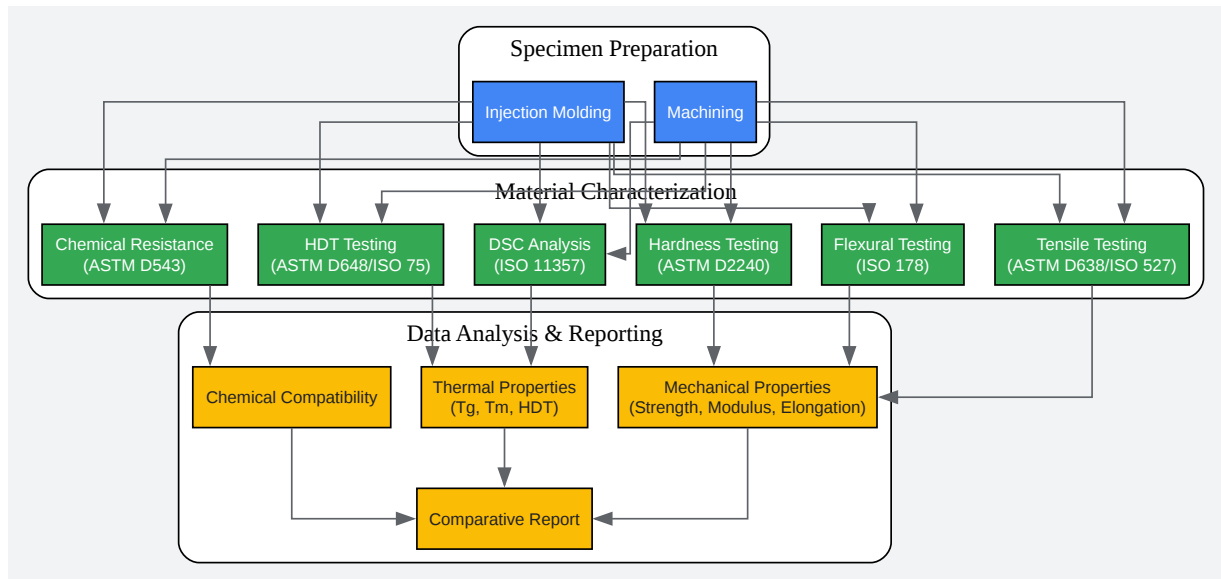
## Chemical Resistance

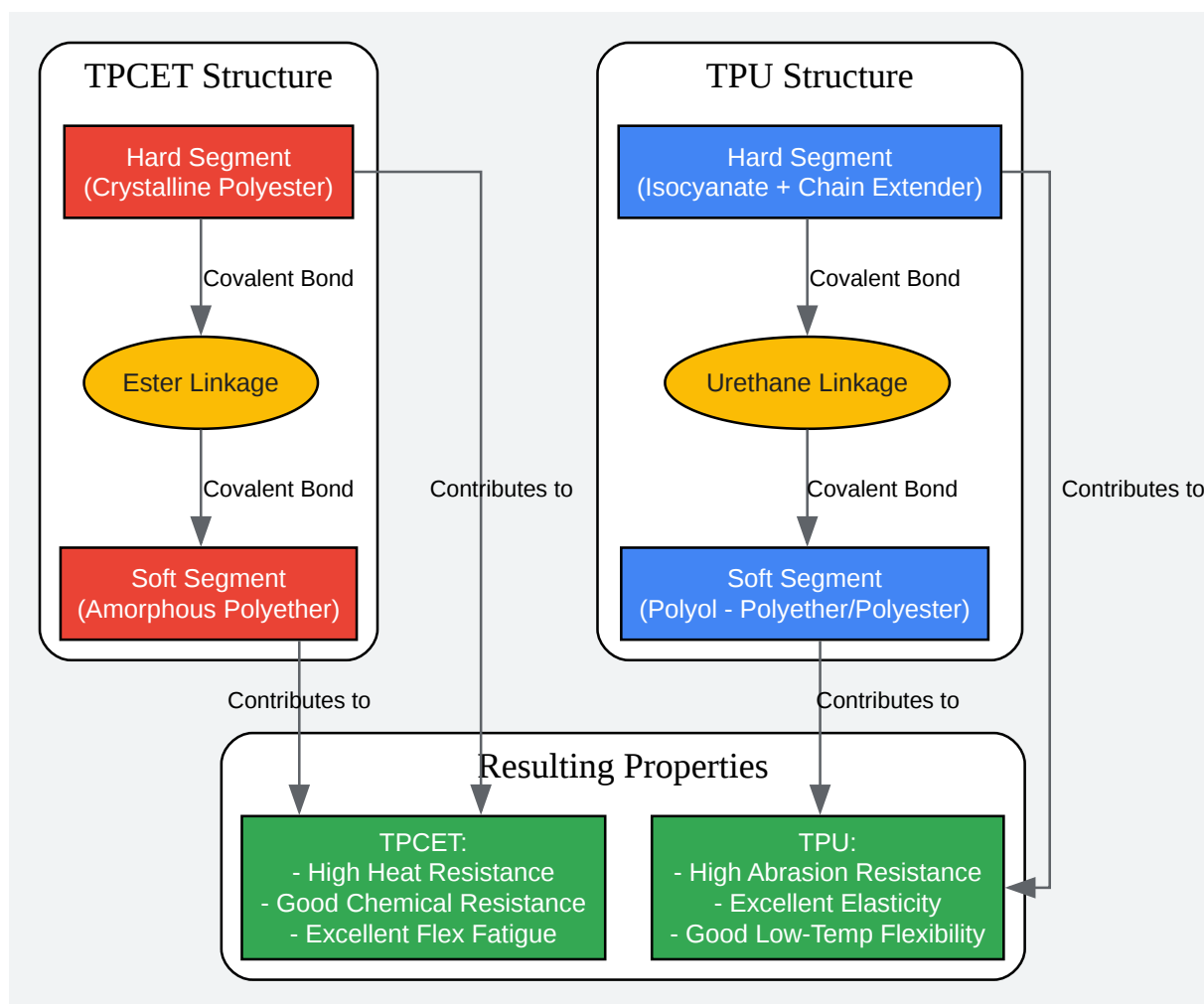
Chemical Resistance Testing (ASTM D543 / ISO 22088-3): This test evaluates the resistance of a material to various chemical agents.

- Procedure: Test specimens are immersed in or exposed to the chemical agent for a specified period and at a controlled temperature.[11][12] Changes in weight, dimensions, appearance, and mechanical properties are then measured.[11][12] For environmental stress cracking resistance (ISO 22088-3), specimens are subjected to a fixed flexural strain during chemical exposure.[13]
- Key Data Obtained: A qualitative and quantitative assessment of the material's resistance to the specific chemical, including any swelling, degradation, or loss of mechanical strength.

## Visualizations

To further elucidate the concepts discussed, the following diagrams have been generated.





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- To cite this document: BenchChem. [TPCET vs. Thermoplastic Polyurethane (TPU): A Comparative Analysis for Scientific Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1216755#comparative-analysis-of-tpcet-versus-thermoplastic-polyurethane-tpu>]

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